

# A Comparative Guide to Proficiency Testing Schemes for Etoxazole Residue Analysis

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## Compound of Interest

Compound Name: Etoxazole-d5

Cat. No.: B12411451

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For researchers, scientists, and professionals in drug development, ensuring the accuracy and reliability of analytical measurements is paramount. Proficiency testing (PT) schemes are a cornerstone of laboratory quality assurance, providing an objective assessment of a laboratory's performance against its peers. This guide offers a detailed comparison of prominent proficiency testing schemes available for the analysis of etoxazole residues in food matrices, focusing on programs offered by the European Union Reference Laboratories (EURLs) and FAPAS®.

## Comparison of Proficiency Testing Schemes

This section provides a comparative overview of PT schemes for etoxazole residue analysis offered by the European Union Reference Laboratories (EURLs) and FAPAS®. The tables below summarize the key quantitative data from recent, relevant PT rounds.

### European Union Reference Laboratory (EURL) Schemes

The EURLs for pesticide residues regularly organize proficiency tests for laboratories involved in the official control of pesticide residues in food and feed. Etoxazole has been included as a target analyte in several of these PTs. Below are the details from two recent examples.

EURL Proficiency Test EUPT-CF12: Pesticide Residues in Hay Flour

Parameter	Details
PT Provider	EURL for Pesticides in Cereals and Feedingstuff (EURL-CF)
Test Material	Hay Flour
Year	2018
Number of Participating Laboratories	108
Assigned Value for Etoxazole	0.085 mg/kg
Standard Deviation for Proficiency Assessment	0.0213 mg/kg
z-Score Distribution	The majority of laboratories achieved satisfactory z-scores between -2 and 2.

#### EURL Proficiency Test EUPT-FV-23: Pesticide Residues in Aubergine

Parameter	Details
PT Provider	EURL for Pesticides in Fruits and Vegetables (EURL-FV)
Test Material	Aubergine Homogenate
Year	2021
Number of Participating Laboratories	183
Assigned Value for Etoxazole	0.033 mg/kg
Standard Deviation for Proficiency Assessment	0.0083 mg/kg
z-Score Distribution	A high percentage of participating laboratories obtained satisfactory z-scores.

## FAPAS® Proficiency Testing Schemes

FAPAS®, a leading global provider of proficiency testing schemes, offers a wide range of PTs for food analysis, including pesticide residues. While FAPAS® includes etoxazole in the analyte

list for their multi-residue pesticide PTs, detailed public reports for specific rounds containing etoxazole were not available at the time of this review. However, their programs are well-established and widely recognized.

#### FAPAS® Food Chemistry Proficiency Test (General)

Parameter	Details
PT Provider	FAPAS® (from Fera Science Ltd.)
Test Material	Various food matrices (e.g., fruit and vegetable purées, cereals)
Frequency	Multiple rounds per year
Analytes	Comprehensive lists of pesticide residues, including etoxazole.
Performance Assessment	Based on z-scores, with detailed reports provided to participants.

## Experimental Protocols

The following section details the common experimental methodologies employed by laboratories participating in proficiency tests for etoxazole residue analysis. These protocols are largely based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by chromatographic analysis.

### Sample Preparation and Extraction: The QuEChERS Method

The QuEChERS method is the most frequently used sample preparation technique for the analysis of pesticide residues in food matrices.

- **Homogenization:** A representative portion of the sample (typically 10-15 g) is homogenized to ensure uniformity.
- **Extraction:** The homogenized sample is placed in a centrifuge tube with an appropriate volume of acetonitrile. For samples with low water content, a defined amount of water is

added.

- **Salting-out:** A mixture of salts, typically anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) and sodium chloride ( $\text{NaCl}$ ) or a buffered salt mixture (e.g., citrate-based), is added to the tube. This step induces phase separation between the aqueous and organic layers and drives the pesticides into the acetonitrile layer.
- **Centrifugation:** The tube is shaken vigorously and then centrifuged to separate the acetonitrile extract from the solid sample matrix and aqueous layer.

## Clean-up: Dispersive Solid-Phase Extraction (d-SPE)

An aliquot of the acetonitrile extract is transferred to a smaller centrifuge tube containing a d-SPE sorbent mixture for further clean-up.

- **Sorbent Addition:** The choice of sorbent depends on the matrix. A common combination includes:
  - **Primary Secondary Amine (PSA):** To remove organic acids, fatty acids, and sugars.
  - **Graphitized Carbon Black (GCB):** To remove pigments and sterols (used with caution as it can retain some planar pesticides).
  - **C18:** To remove non-polar interferences such as fats.
  - **Anhydrous  $\text{MgSO}_4$ :** To remove residual water.
- **Centrifugation:** The tube is vortexed and then centrifuged.
- **Final Extract:** The supernatant is collected, and it may be acidified with a small amount of formic acid to improve the stability of certain pesticides before analysis.

## Analytical Determination

The final extract is analyzed using chromatographic techniques coupled with mass spectrometry for the identification and quantification of etoxazole.

### 1. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- **Chromatographic Column:** A reversed-phase column, such as a C18, is typically used.
- **Mobile Phase:** A gradient elution with a mixture of water and an organic solvent (e.g., methanol or acetonitrile), often containing additives like formic acid or ammonium formate to enhance ionization.
- **Ionization:** Electrospray ionization (ESI) in positive ion mode is commonly employed for etoxazole.
- **Mass Spectrometry:** A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode is used for its high selectivity and sensitivity. Two or more MRM transitions are monitored for confirmation.

Typical LC-MS/MS Parameters for Etoxazole:

Parameter	Value
Precursor Ion (m/z)	360.2
Product Ions (m/z)	141.1, 199.1
Collision Energy	Optimized for the specific instrument

## 2. Gas Chromatography-Mass Spectrometry (GC-MS)

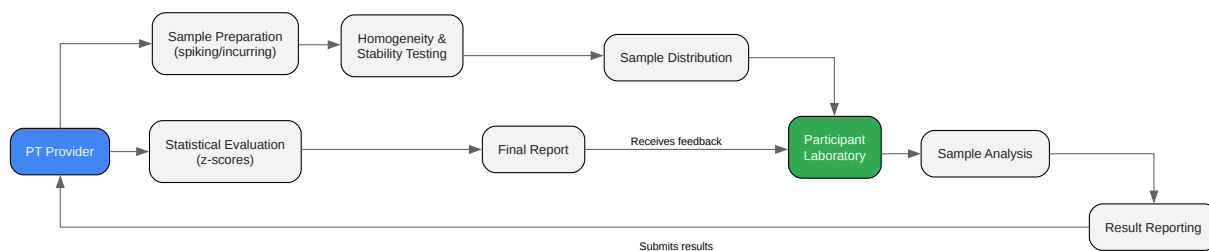
While LC-MS/MS is more common, GC-MS can also be used for the analysis of etoxazole.

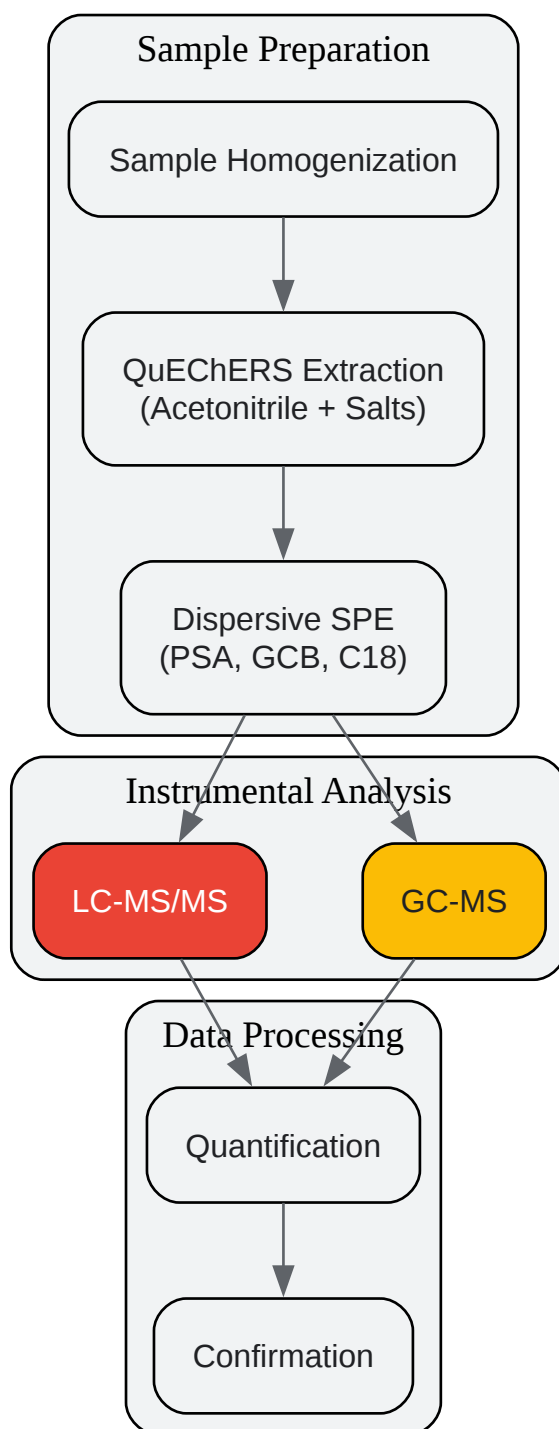
- **Chromatographic Column:** A low-polarity capillary column, such as a 5% phenyl-methylpolysiloxane phase.
- **Injection:** Splitless or pulsed splitless injection is typically used.
- **Ionization:** Electron ionization (EI) is the standard technique.
- **Mass Spectrometry:** A single or triple quadrupole mass spectrometer can be used.

## Visualizations

## Proficiency Testing Workflow

The following diagram illustrates the typical workflow of a proficiency testing scheme for pesticide residue analysis.





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